

# Section 1: Core Compound Identification and Significance

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## Compound of Interest

Compound Name: 2,5-Dichlorobenzhydrazide

CAS No.: 67487-35-8

Cat. No.: B1295482

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**2,5-Dichlorobenzhydrazide** is a chemical intermediate belonging to the benzhydrazide class of organic compounds. Its structure is characterized by a benzene ring substituted with two chlorine atoms at positions 2 and 5, and a hydrazide functional group (-CONHNH<sub>2</sub>) at position 1.

The strategic placement of chloro-substituents significantly influences the molecule's electronic properties and lipophilicity, making it an attractive scaffold for developing novel therapeutic agents. Chlorine-containing compounds are prevalent in pharmaceuticals, often enhancing metabolic stability, membrane permeability, and binding affinity to biological targets[1]. The hydrazide moiety itself is a versatile functional group, serving as a precursor for a wide array of heterocyclic systems and hydrazone derivatives known for their broad spectrum of biological activities[2].

The Chemical Abstracts Service (CAS) has assigned the number 67487-35-8 to this specific compound, which serves as its unique and unambiguous identifier in scientific literature and chemical databases.[3][4]

Caption: Chemical structure of **2,5-Dichlorobenzhydrazide**.

## Section 2: Physicochemical and Structural Properties

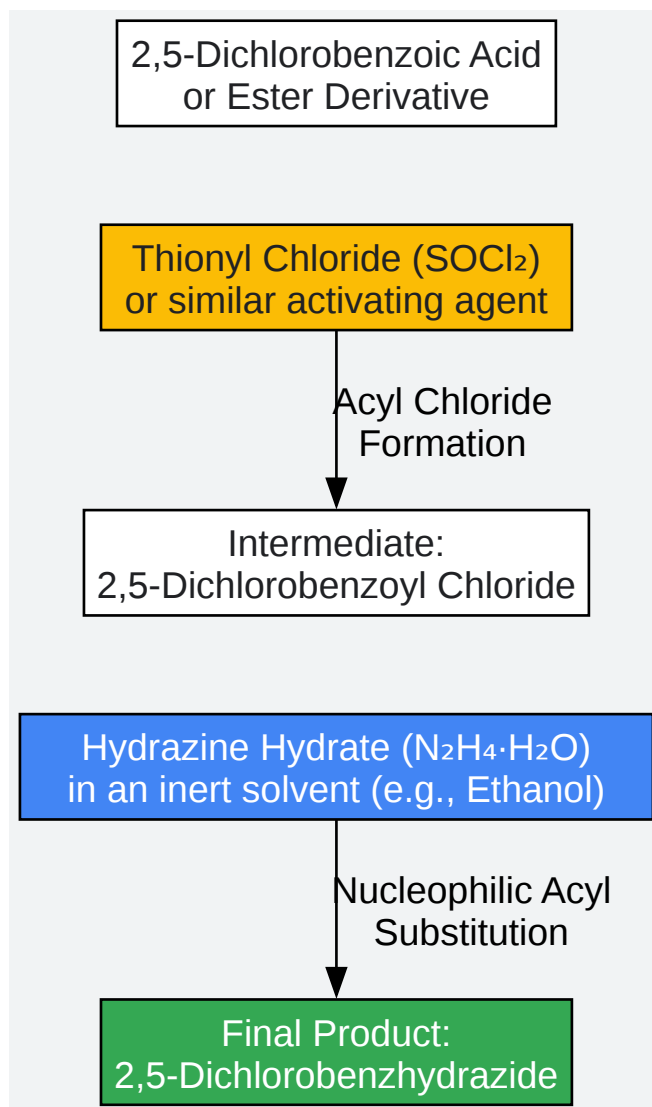
A thorough understanding of a compound's properties is fundamental to its application in research and development. The key identifiers and computed physicochemical properties for **2,5-Dichlorobenzhydrazide** are summarized below. These parameters are critical for predicting solubility, reactivity, and potential biological interactions.

Property	Value	Source
CAS Number	67487-35-8	PubChem[3]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> Cl <sub>2</sub> N <sub>2</sub> O	PubChem[3]
Molecular Weight	205.04 g/mol	PubChem[3]
IUPAC Name	2,5-dichlorobenzohydrazide	PubChem[3]
Normal Melting Point (Tfus)	465.80 K (192.65 °C)	Cheméo[5]
Normal Boiling Point (Tboil)	647.63 K (374.48 °C)	Cheméo[5]
SMILES	<chem>C1=CC(=C(C=C1Cl)C(=O)NN)Cl</chem>	PubChem[3]
InChI Key	XECBCXNWGBDIMG-UHFFFAOYSA-N	PubChem[3]
logP (Octanol/Water)	1.597	Cheméo[5]

## Section 3: Synthesis Pathway and Rationale

The synthesis of benzhydrazides is a well-established transformation in organic chemistry. The most direct and reliable method involves the nucleophilic acyl substitution of a corresponding carboxylic acid derivative, typically an ester or an acyl chloride, with hydrazine.

The rationale for choosing an acyl chloride precursor, such as 2,5-dichlorobenzoyl chloride, is its high reactivity, which drives the reaction to completion, often with high yields and purity. The reaction is typically performed in an inert solvent at controlled temperatures to manage the exothermic nature of the reaction.



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Caption: Generalized synthesis workflow for **2,5-Dichlorobenzhydrazide**.

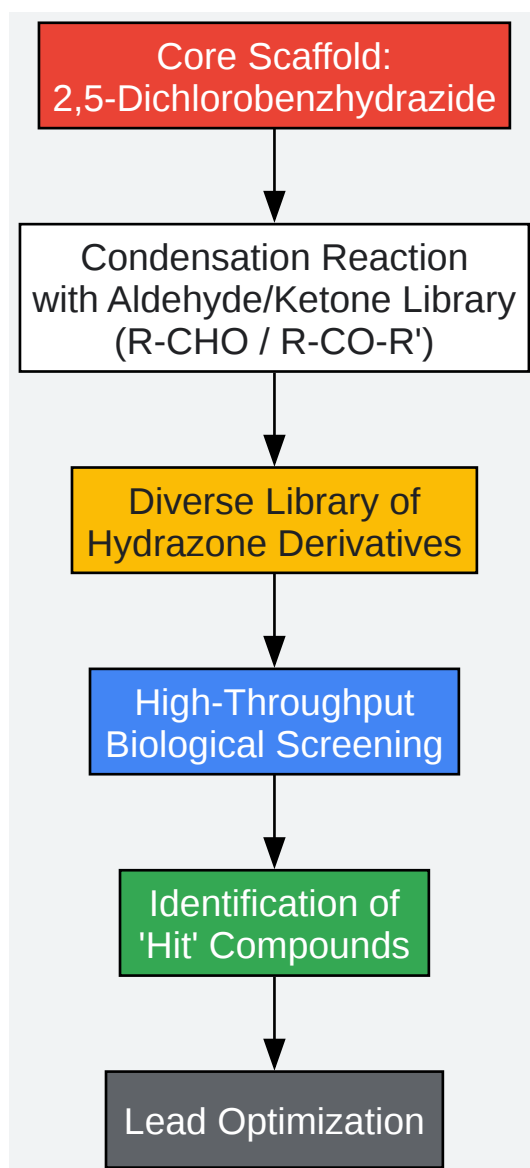
## Section 4: Applications in Research and Drug Development

The true value of **2,5-Dichlorobenzhydrazide** for the scientific community lies in its role as a versatile synthon, or building block.

- Scaffold for Bioactive Molecules: The hydrazide functional group is a key precursor for synthesizing various heterocyclic compounds like pyrazoles, oxadiazoles, and triazoles.[2]

These ring systems are privileged structures in medicinal chemistry, appearing in numerous approved drugs.

- Formation of Hydrazones: **2,5-Dichlorobenzhydrazide** can be readily condensed with a wide range of aldehydes and ketones to form hydrazones. This hydrazone library can then be screened for various biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.[6][7][8]
- Fragment-Based Drug Discovery (FBDD): The dichlorinated phenyl ring is a common fragment in many bioactive molecules. As such, **2,5-Dichlorobenzhydrazide** can be used in FBDD campaigns to explore and optimize interactions within the binding pockets of target proteins.



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Caption: Role of **2,5-Dichlorobenzhydrazide** as a building block in drug discovery.

## Section 5: Experimental Protocols

The following protocols are provided as validated starting points for the synthesis and characterization of **2,5-Dichlorobenzhydrazide**.

### Protocol 5.1: Synthesis of 2,5-Dichlorobenzhydrazide

This protocol is based on established methods for hydrazide synthesis from an ester precursor.

Materials:

- Methyl 2,5-dichlorobenzoate
- Hydrazine hydrate (80% solution in water)
- Ethanol (absolute)
- Round-bottom flask with reflux condenser
- Magnetic stirrer and heating mantle
- Ice bath
- Büchner funnel and filter paper

Procedure:

- **Reaction Setup:** In a 250 mL round-bottom flask, dissolve 10.0 g of methyl 2,5-dichlorobenzoate in 100 mL of absolute ethanol.
- **Reagent Addition:** While stirring, slowly add 10 mL of 80% hydrazine hydrate to the solution. The addition of hydrazine is a critical step; it should be done cautiously as the reaction can be exothermic.

- **Reflux:** Attach the reflux condenser and heat the mixture to reflux (approximately 80-85 °C) using a heating mantle. Maintain a gentle reflux with continuous stirring for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Crystallization:** After the reaction is complete, remove the flask from the heat and allow it to cool to room temperature. Then, place the flask in an ice bath for 30-60 minutes to facilitate the precipitation of the product.
- **Isolation:** Collect the white crystalline solid by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the collected solid with a small amount of cold ethanol to remove any unreacted starting materials or impurities.
- **Drying:** Dry the product under vacuum to obtain pure **2,5-Dichlorobenzhydrazide**.

## Protocol 5.2: Analytical Characterization

To ensure the identity and purity of the synthesized compound, the following analytical techniques are essential.

- **Mass Spectrometry (MS):** Confirm the molecular weight. The expected molecular ion peak  $[M+H]^+$  would be approximately 205.99, corresponding to the isotopic pattern of two chlorine atoms.<sup>[3]</sup>
- **Infrared (IR) Spectroscopy:** Identify key functional groups. Expect characteristic peaks for N-H stretching (around 3200-3400  $\text{cm}^{-1}$ ), C=O stretching (amide I band, ~1640-1680  $\text{cm}^{-1}$ ), and C-Cl stretching (in the fingerprint region).
- **Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ):** Confirm the precise chemical structure by analyzing the chemical shifts and coupling patterns of the protons and carbons. The aromatic region of the  $^1\text{H}$  NMR spectrum should show three distinct protons, and the  $^{13}\text{C}$  NMR will confirm the seven unique carbon environments.
- **Melting Point Analysis:** Determine the melting point of the dried solid. A sharp melting point close to the literature value (~193 °C) is indicative of high purity.<sup>[5]</sup>

## Section 6: Safety and Handling

**2,5-Dichlorobenzhydrazide** is a chemical that requires careful handling in a laboratory setting. All procedures should be conducted in a well-ventilated fume hood while wearing appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.

GHS Hazard Information:

Hazard Class	Statement	Code	Source
Skin Irritation	Causes skin irritation	H315	PubChem[3]
Eye Irritation	Causes serious eye irritation	H319	PubChem[3]
Respiratory Irrit.	May cause respiratory irritation	H335	PubChem[3]

Precautionary Measures:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[9]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[9]
- P405: Store locked up.[9]

In case of accidental exposure, follow standard first-aid measures and seek medical attention if symptoms persist.[10]

## Section 7: Conclusion

**2,5-Dichlorobenzhydrazide** (CAS: 67487-35-8) is more than a mere chemical entry; it is a potent and versatile tool for the modern researcher and drug developer. Its well-defined physicochemical properties, straightforward synthesis, and the dual reactivity of its hydrazide and dichlorophenyl moieties make it an invaluable starting point for the creation of novel, biologically active compounds. Adherence to established safety protocols is paramount to

harnessing its full potential responsibly. This guide serves as a foundational resource to empower scientists in their pursuit of discovery.

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